

An In-depth Technical Guide to the Physicochemical Properties of Triethylgermane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triethylgermane*

Cat. No.: *B074486*

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This technical guide provides a comprehensive overview of the core physicochemical properties of **triethylgermane**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development and organometallic chemistry who require precise and reliable data for their work. This document summarizes key quantitative data, outlines general experimental methodologies for property determination, and presents a logical relationship for its synthesis.

Physicochemical Data of Triethylgermane

Triethylgermane, with the chemical formula $(C_2H_5)_3GeH$, is a colorless liquid.^{[1][2][3]} Its key physical properties are summarized in the table below for easy reference and comparison.

Property	Value	Conditions
Boiling Point	122 °C	Not specified
121-122 °C	at 20 mmHg	
Density	0.994 g/mL	at 25 °C ^{[3][4][5]}
Specific Gravity	1.004	Not specified ^{[1][6]}

Experimental Protocols

While the provided literature sources cite established values for the boiling point and density of **triethylgermane**, detailed experimental protocols for these specific measurements are not extensively described. However, standard methodologies for determining these properties for liquid compounds are well-established.

1. Determination of Boiling Point:

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. For precise measurements, especially for compounds sensitive to atmospheric pressure, distillation under reduced pressure is often employed.

- **Apparatus:** A distillation apparatus, including a boiling flask, a condenser, a receiving flask, a thermometer, and a vacuum source with a manometer.
- **Procedure (General):**
 - The liquid sample (**triethylgermane**) is placed in the boiling flask along with boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring all joints are properly sealed.
 - A vacuum is applied to the system, and the pressure is allowed to stabilize at a desired value (e.g., 20 mmHg) as indicated by the manometer.
 - The boiling flask is gently heated.
 - The temperature is recorded when the liquid is boiling steadily and the vapor is condensing and dripping into the receiving flask. This temperature is the boiling point at the recorded pressure.

2. Determination of Density:

The density of a substance is its mass per unit volume. For liquids, a pycnometer or a digital density meter is commonly used for accurate measurements.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), a balance with high precision, and a constant-temperature bath.
- Procedure (General):
 - The pycnometer is thoroughly cleaned, dried, and weighed empty.
 - It is then filled with the liquid sample (**triethylgermane**), ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully removed.
 - The filled pycnometer is placed in a constant-temperature bath (e.g., at 25 °C) until it reaches thermal equilibrium.
 - The pycnometer is removed from the bath, wiped dry, and weighed again.
 - The weight of the liquid is determined by subtracting the weight of the empty pycnometer.
 - The volume of the pycnometer is known (often calibrated with a liquid of known density, like water).
 - The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Synthesis of Triethylgermane

Triethylgermane can be synthesized through a multi-step process. This synthesis pathway provides a logical workflow for the production of this important organogermanium compound.



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Caption: Synthesis pathway of **Triethylgermane**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Triethylgermane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b074486#triethylgermane-boiling-point-and-density>]

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